

Glucoconringiin: A Technical Overview of a Novel Glucosinolate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Glucoconringiin	
Cat. No.:	B15592676	Get Quote

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This technical guide provides a comprehensive overview of **Glucoconringiin**, a hydroxy-alkylglucosinolic acid. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, potential biological activities, and analytical methodologies associated with this compound.

Chemical Identity and Properties

Glucoconringiin is chemically defined as 1-S-[3-hydroxy-3-methyl-N-(sulfooxy)butanimidoyl]-1-thio-beta-D-glucopyranose.[1] It belongs to the class of organic compounds known as alkylglucosinolates, which are characterized by a glucosinolate moiety attached to an alkyl chain.[2] This compound has been identified in plants such as Moringa oleifera.[1]

A summary of its key chemical identifiers and properties is provided in the table below.



Identifier	Value	Source
CAS Number	28463-28-7	[2][3][4]
PubChem CID	9548624	[1]
ChEBI ID	CHEBI:79363	[1]
Molecular Formula	C11H21NO10S2	[1]
Molecular Weight	391.4 g/mol	[1]
IUPAC Name	[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl] (1E)-3-hydroxy-3-methyl-N-sulfooxybutanimidothioate	[1]
InChI	InChI=1S/C11H21NO10S2/c1- 11(2,17)3-6(12-22- 24(18,19)20)23-10- 9(16)8(15)7(14)5(4-13)21- 10/h5,7-10,13-17H,3-4H2,1- 2H3,(H,18,19,20)/b12- 6+/t5-,7-,8+,9-,10+/m1/s1	[1]
InChlKey	DYAQCRHEYVANDL- PGFQGKCASA-N	[1]
SMILES	CC(C)(C/C(=N\OS(=O) (=O)O)/S[C@H]1INVALID- LINKCO)O)O">C@@HO)O	[1]

Potential Biological Activity and Signaling Pathways

While specific research on the biological activity of **Glucoconringiin** is limited, the broader class of glucosinolates and their hydrolysis products, particularly isothiocyanates, are known to possess various biological activities, including anti-inflammatory, antioxidant, and anti-cancer properties.[3][5]

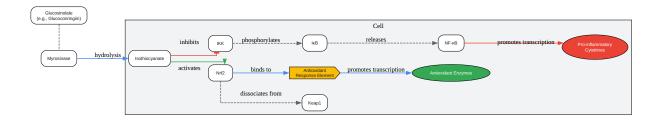


Glucosinolates themselves are generally inactive.[6] Their biological effects are mediated through their hydrolysis products, which are formed when the plant tissue is damaged, bringing the glucosinolates into contact with the enzyme myrosinase.[3] The resulting isothiocyanates are known to modulate key cellular signaling pathways.

Two of the most well-documented pathways influenced by glucosinolate-derived isothiocyanates are the Nrf2 (Nuclear factor erythroid 2-related factor 2) and NF-kB (Nuclear factor kappa-light-chain-enhancer of activated B cells) pathways.

- Nrf2 Pathway Activation: Isothiocyanates can activate the Nrf2 pathway, which is a primary regulator of cellular antioxidant responses.[2] This leads to the increased expression of antioxidant enzymes, which can protect cells from oxidative damage.[3]
- NF-κB Pathway Inhibition: Isothiocyanates have been shown to inhibit the NF-κB pathway, a key regulator of inflammation.[2][4] By inhibiting this pathway, they can reduce the production of pro-inflammatory cytokines.

The generalized signaling pathway for the action of glucosinolate hydrolysis products is depicted below.



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Caption: Generalized signaling pathway of glucosinolate-derived isothiocyanates.

Experimental Protocols

Due to the limited specific research on **Glucoconringiin**, detailed experimental protocols for this compound are not readily available. However, general methodologies for the extraction and analysis of glucosinolates from plant material can be adapted. A generalized workflow is presented below.

General Glucosinolate Extraction and Analysis Workflow

The following diagram outlines a typical procedure for the extraction and analysis of glucosinolates from plant samples.



Extraction Plant Material (e.g., Moringa oleifera leaves) Homogenization (e.g., with 70% methanol) Centrifugation Collect Supernatant Purification Anion Exchange Chromatography On-column Desulfation (with sulfatase) Elution Ana ysis HPLC-UV/MS Analysis Quantification (using standards)

Generalized Glucosinolate Extraction and Analysis Workflow

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Identified and Quantified Glucosinolates

Caption: Generalized workflow for glucosinolate extraction and analysis.



Detailed Methodological Steps

A more detailed, step-by-step protocol for glucosinolate extraction suitable for subsequent analysis is as follows:

- Sample Preparation: Freeze-dry plant material and grind to a fine powder.
- Extraction:
 - Suspend the powdered sample in a hot solvent, typically 70-80% methanol or ethanol, to inactivate myrosinase.
 - Incubate at a high temperature (e.g., 75°C) for a defined period.
 - Centrifuge the mixture to pellet the solid material.
 - Collect the supernatant containing the glucosinolates.
- Purification:
 - Load the supernatant onto an anion-exchange column (e.g., DEAE-Sephadex).
 - Wash the column to remove interfering compounds.
- Desulfation (for HPLC analysis of desulfoglucosinolates):
 - Apply a purified sulfatase solution to the column and incubate to cleave the sulfate group from the glucosinolates.
 - Elute the resulting desulfoglucosinolates with water.
- Analysis:
 - Analyze the eluate using High-Performance Liquid Chromatography (HPLC) coupled with a UV detector or a Mass Spectrometer (MS).
 - Identify individual glucosinolates based on their retention times compared to known standards.



 Quantify the compounds by integrating the peak areas and comparing them to a calibration curve of a standard such as sinigrin.

Quantitative Data

Specific quantitative data on the biological activity of **Glucoconringiin** (e.g., IC50 values, binding constants) are not available in the current literature. The table below is provided as a template for future research findings.

Assay Type	Target	Test System	Result (e.g., IC50)	Reference
Anti- inflammatory	NF-ĸB	e.g., Macrophage cell line	Data not available	-
Antioxidant	Nrf2 activation	e.g., Keratinocyte cell line	Data not available	-
Cytotoxicity	Various cancer cell lines	e.g., HeLa, HepG2	Data not available	-

Conclusion

Glucoconringiin is a distinct glucosinolate with a defined chemical structure. While direct evidence of its biological activity is currently lacking, its classification as a glucosinolate suggests potential for bioactivity through its hydrolysis products. The established signaling pathways for other glucosinolate-derived compounds, such as the Nrf2 and NF-κB pathways, provide a logical starting point for future investigations into the pharmacological potential of **Glucoconringiin**. The experimental protocols outlined in this guide offer a framework for the extraction, purification, and analysis of this and other glucosinolates, which will be crucial for advancing research in this area. Further studies are warranted to elucidate the specific biological functions and potential therapeutic applications of **Glucoconringiin**.



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- To cite this document: BenchChem. [Glucoconringiin: A Technical Overview of a Novel Glucosinolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592676#glucoconringiin-cas-number-and-identifiers]

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